

In-Depth Technical Guide: Molecular Weight of Silver Pentanoate

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Compound of Interest

Compound Name: Silver;pentanoate

Cat. No.: B15475829

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Audience: Researchers, scientists, and drug development professionals.

This guide provides a detailed breakdown of the molecular weight of silver pentanoate, including the underlying chemical principles, calculation methodology, and a generalized experimental workflow for verification.

Introduction to Silver Pentanoate

Silver pentanoate, also known as silver valerate, is a silver salt of pentanoic acid. Its chemical structure consists of a five-carbon chain carboxylate group ionically bonded to a silver cation. Understanding its precise molecular weight is fundamental for stoichiometric calculations in chemical synthesis, formulation development, and analytical characterization.

Calculation of Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The chemical formula for silver pentanoate is $C_5H_9AgO_2$ ^[1]. The calculation involves summing the atomic weights of five carbon atoms, nine hydrogen atoms, one silver atom, and two oxygen atoms.

The standard atomic weights for the constituent elements are provided by the International Union of Pure and Applied Chemistry (IUPAC). For this calculation, the conventional atomic weights are used.

Element	Symbol	Quantity	Standard Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	5	12.011	60.055
Hydrogen	H	9	1.008[2][3][4]	9.072
Silver	Ag	1	107.8682[5][6][7]	107.8682
Oxygen	O	2	15.999[8][9][10]	31.998
Total	Molecular Weight	208.9932		

Note: Atomic weights can vary slightly based on isotopic abundance[3][6][11][12]. The values used here are the IUPAC-recommended conventional atomic weights suitable for most scientific and laboratory applications[3].

The calculated molecular weight of silver pentanoate is 208.99 g/mol .

Experimental Protocols for Verification

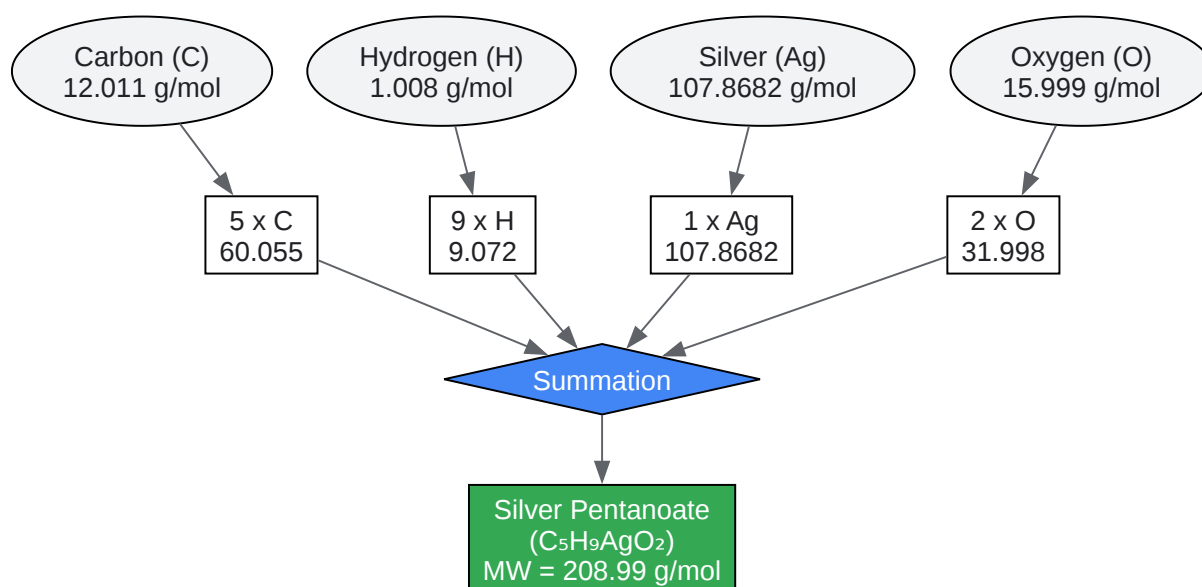
While the molecular weight is calculated from established atomic weights, it is often experimentally verified to confirm the identity and purity of a synthesized compound. High-resolution mass spectrometry (HRMS) is a primary technique for this purpose.

- **Sample Preparation:** A dilute solution of silver pentanoate is prepared in a suitable volatile solvent (e.g., methanol, acetonitrile) compatible with the ionization technique.
- **Ionization:** The sample is introduced into the mass spectrometer. Electrospray ionization (ESI) is a common method for this type of compound, which generates gas-phase ions from the liquid sample.
- **Mass Analysis:** The generated ions are guided into a mass analyzer (e.g., Time-of-Flight (TOF), Orbitrap), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z .

- **Data Analysis:** The resulting spectrum is analyzed to identify the peak corresponding to the molecular ion of silver pentanoate. The high-resolution measurement provides a highly accurate mass that can be compared to the calculated theoretical mass to confirm the elemental composition.

Visualizations

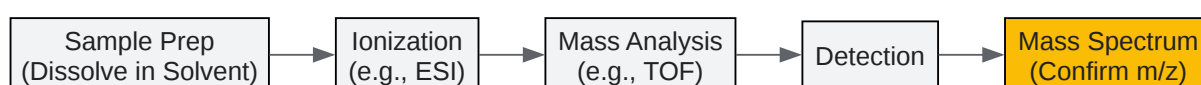
The following diagram illustrates the logical relationship between the elemental components and the final calculated molecular weight of silver pentanoate.



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Caption: Logical flow for calculating the molecular weight of silver pentanoate.

This diagram outlines a simplified workflow for the experimental verification of molecular weight using mass spectrometry.



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Caption: Simplified workflow for molecular weight verification by mass spectrometry.

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